

4-Bromo-2-(trifluoromethoxyphenyl)acetonitrile safety data sheet (SDS)

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Compound of Interest

Compound Name: 4-Bromo-2-(trifluoromethoxyphenyl)acetonitrile

Cat. No.: B1373141

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Chapter 1: Hazard Profile and Chemical Identity

4-Bromo-2-(trifluoromethoxyphenyl)acetonitrile belongs to the substituted phenylacetonitrile class of compounds. Its structure combines a brominated aromatic ring with a trifluoromethoxy group and a nitrile functional group. This combination dictates its reactivity and, critically, its toxicological profile. The nitrile ($-C\equiv N$) group is of primary concern, as many organic nitriles can cause adverse health effects, including irritation and toxicity through various exposure routes.

[1][2]

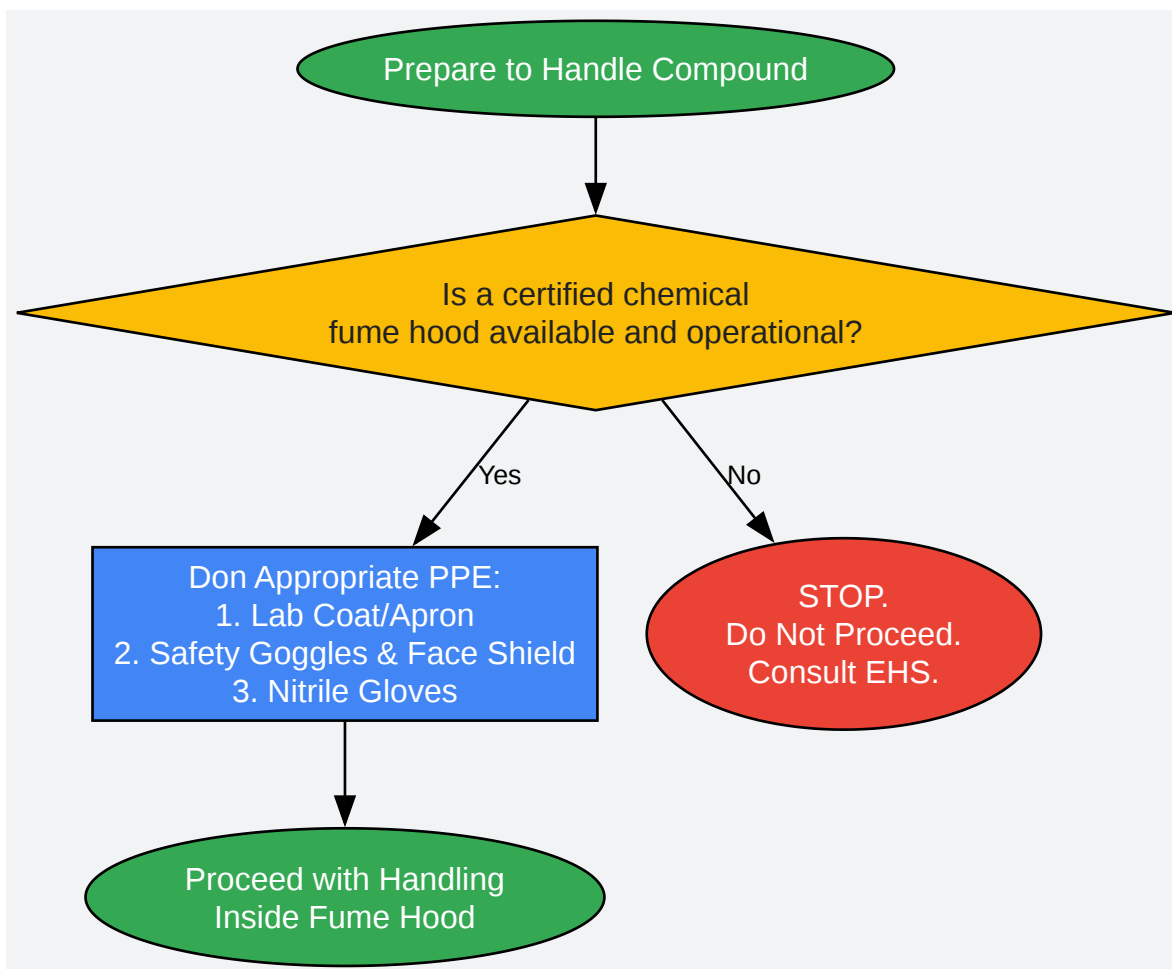
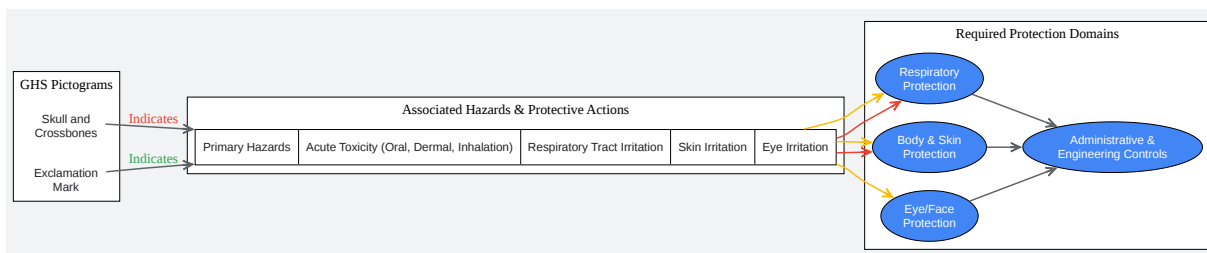
While a specific GHS classification for this exact compound is not readily available, analogous compounds present a clear pattern of hazards. Based on data from similar structures like bromoacetonitrile and other substituted phenylacetonitriles, a conservative hazard assessment is warranted.[3][4][5]

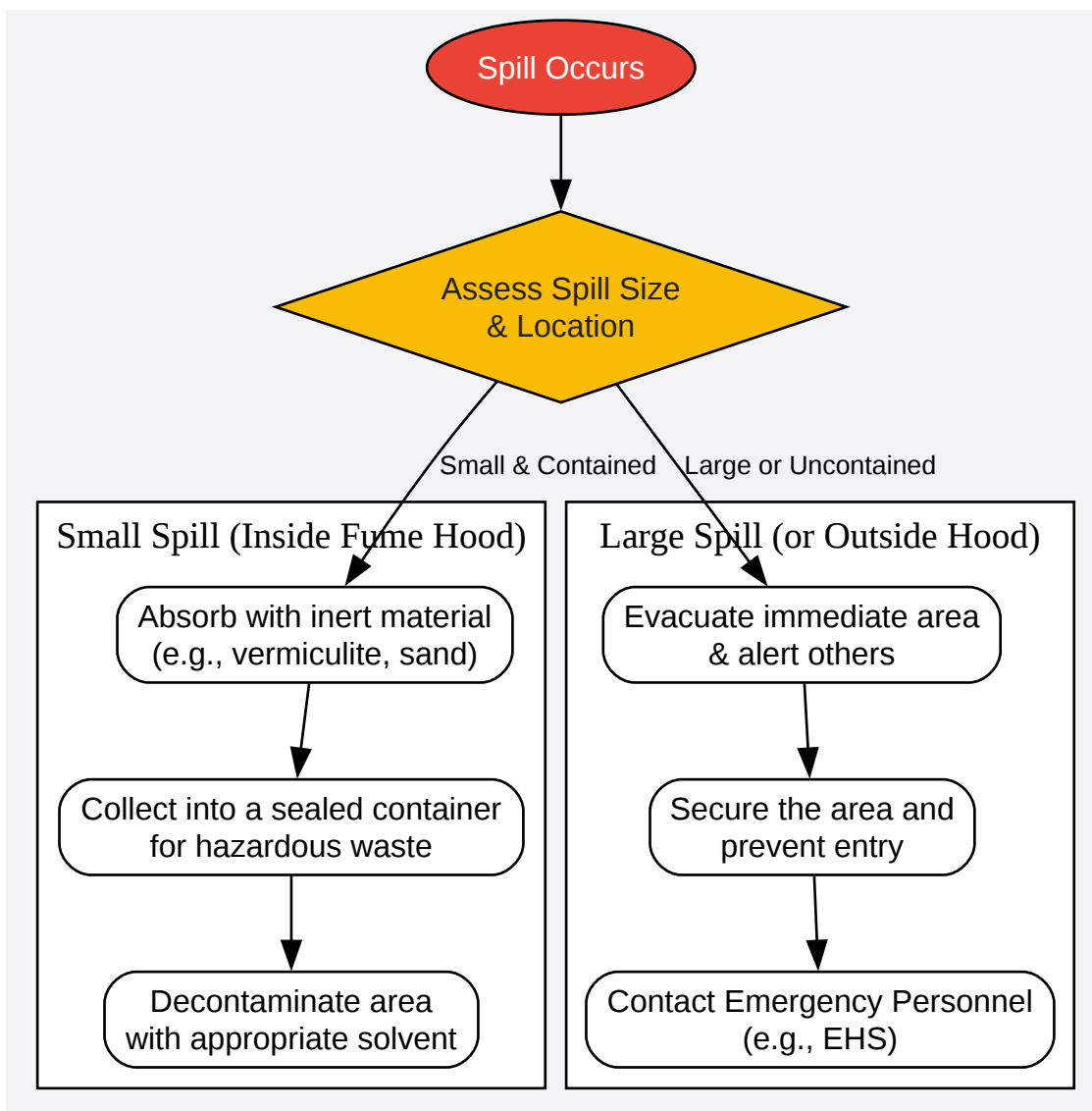
Anticipated GHS Hazard Classification:

- Acute Toxicity: Harmful or toxic if swallowed, in contact with skin, or if inhaled.[3][5]
- Skin Irritation: Causes skin irritation.[3][4][5]
- Eye Irritation: Causes serious eye irritation.[3][4][5]

- Respiratory Irritation: May cause respiratory irritation.[4][5]

The following diagram illustrates the relationship between the expected hazard pictograms and the necessary protective domains for handling this compound.





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